

Application Note: Quantification of Catharanthine Tartrate by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Catharanthine tartrate

Cat. No.: B15577689

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Catharanthine, a prominent monoterpenoid indole alkaloid isolated from *Catharanthus roseus*, is a crucial precursor in the semi-synthesis of the potent anticancer drugs vinblastine and vincristine.[1] Accurate and precise quantification of catharanthine is essential for quality control of plant extracts, optimization of synthetic processes, and pharmacokinetic studies. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of **catharanthine tartrate**. The described method is based on established protocols and provides a comprehensive guide for researchers.[2][3][4]

Experimental Protocols

Sample Preparation

A simplified alkaloid extraction from *Catharanthus roseus* leaves can be performed as follows.

[5]

Materials:

- Dried and powdered leaf material of *C. roseus*
- 90% Ethanol
- 3% Hydrochloric acid (HCl)
- Hexane
- Methanol (HPLC grade)
- **Catharanthine tartrate** reference standard
- 0.45 µm syringe filter

Procedure:

- Weigh 5 g of powdered *C. roseus* leaf material.
- Extract the powder three times with 30 mL of 90% ethanol for 12 hours each time at room temperature.[\[5\]](#)
- Filter the ethanol extract and concentrate it using a rotary evaporator to approximately 10 mL.[\[5\]](#)
- Dilute the concentrated extract with 10 mL of water.[\[5\]](#)
- Acidify the solution with 10 mL of 3% HCl.[\[5\]](#)
- Wash the acidified extract three times with 30 mL of hexane to remove non-alkaloidal components.[\[5\]](#)
- The resulting aqueous layer, containing the alkaloid hydrochlorides, is ready for HPLC analysis after filtration through a 0.45 µm syringe filter.[\[5\]](#)
- For the reference standard, prepare a stock solution of **catharanthine tartrate** in methanol at a concentration of 5 mg/mL.[\[2\]](#) From this stock solution, prepare a series of calibration

standards by diluting with the mobile phase.

HPLC Method

Several HPLC methods have been developed for the quantification of catharanthine.^{[2][3][6]} The following protocol is a representative isocratic reverse-phase method.

Instrumentation:

- HPLC system with a UV detector
- C18 column (e.g., Zorbax Eclipse plus C18, 250 mm x 4.6 mm, 5 µm)^{[2][5]}

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Methanol:Acetonitrile:25 mM Ammonium Acetate buffer with 0.1% Triethylamine (15:45:40, v/v/v) ^[2]
Flow Rate	1.0 mL/min ^{[2][5]}
Column Temperature	35°C ^[5]
Detection Wavelength	297 nm ^[2]
Injection Volume	10 µL ^[5]
Run Time	Sufficient to allow for the elution of all compounds of interest (e.g., >20 minutes) ^[5]

Data Presentation

The following tables summarize the quantitative data from various validated HPLC methods for catharanthine quantification.

Table 1: Chromatographic Parameters from Different Studies

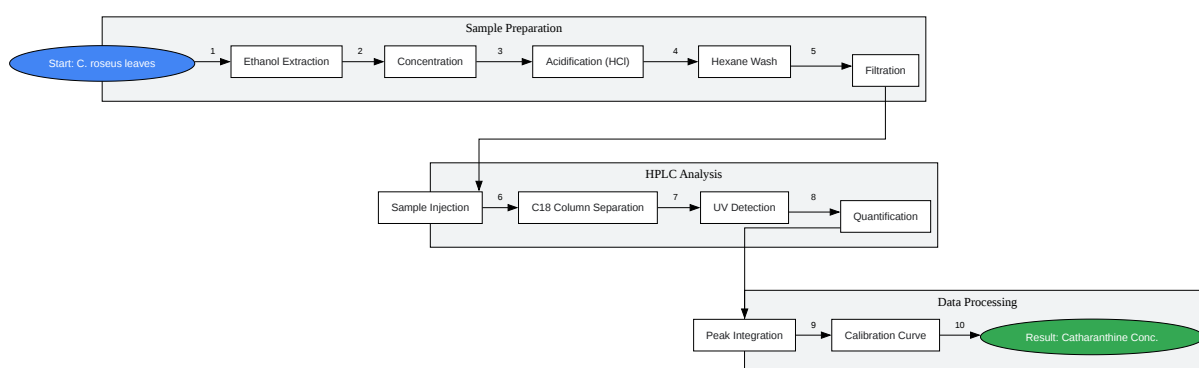
Parameter	Method 1[2]	Method 2[3]	Method 3[4]
Stationary Phase	Zorbax Eclipse plus C18 (250 x 4.6 mm, 5 µm)	Merck Chromolith Performance RP-18e	Waters (5)C18-MS-II (250 x 4.6 mm)
Mobile Phase	Methanol:Acetonitrile: 25 mM Ammonium Acetate with 0.1% Triethylamine (15:45:40)	Acetonitrile:0.1M Phosphate buffer with 0.5% Glacial Acetic Acid (21:79, v/v), pH 3.5	Methanol:1% (v/v) Diethylamine solution, pH 7.3 (Gradient)
Flow Rate	1.0 mL/min	1.2 mL/min	Not Specified
Detection	297 nm (UV)	254 nm (UV)	220 nm (UV)
Retention Time	Not specified for Catharanthine alone	Not specified for Catharanthine alone	Not specified

Table 2: Method Validation Data for Catharanthine Quantification

Parameter	Value (Siddiqui et al., 2011)[2]	Value (Kartal et al., 2005)[3]	Value (Yang et al., 2007)[4]
Linearity Range	0.5–200 µg/mL	0.25–25 µg/mL	0.03–1 mg/mL
Correlation Coefficient (r ²)	1	Not Specified	0.9999
LOD	≤ 0.20 µg/mL	18 µg/mL	Not Specified
LOQ	Not Specified	56 µg/mL	Not Specified
Accuracy (% Recovery)	98.09%–108%	98%	97.0%
Precision (RSD %)	< 2.68%	1.33%	1.37%

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the HPLC quantification of **catharanthine tartrate**.



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- To cite this document: BenchChem. [Application Note: Quantification of Catharanthine Tartrate by High-Performance Liquid Chromatography (HPLC)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577689/docs#application-note-quantification-of-catharanthine-tartrate-by-high-performance-liquid-chromatography-hplc>]

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